

# Technical Support Center: Strategies to Prevent D-Ribose-Induced Artifacts in Experiments

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## Compound of Interest

Compound Name: *D-Ribose*

Cat. No.: *B10789947*

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Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help you identify and prevent artifacts induced by **D-Ribose** in your experiments.

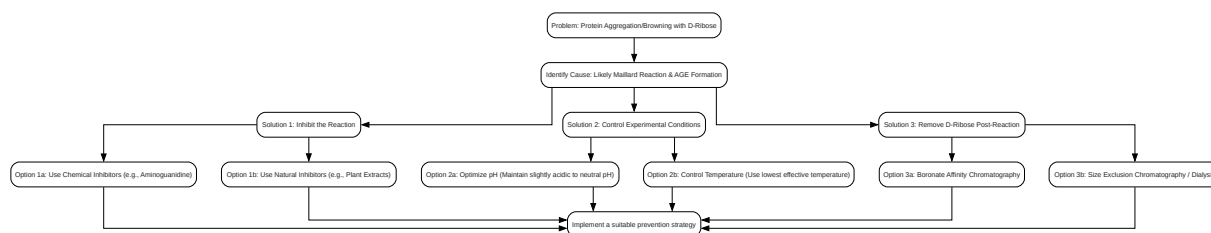
## Troubleshooting Guides

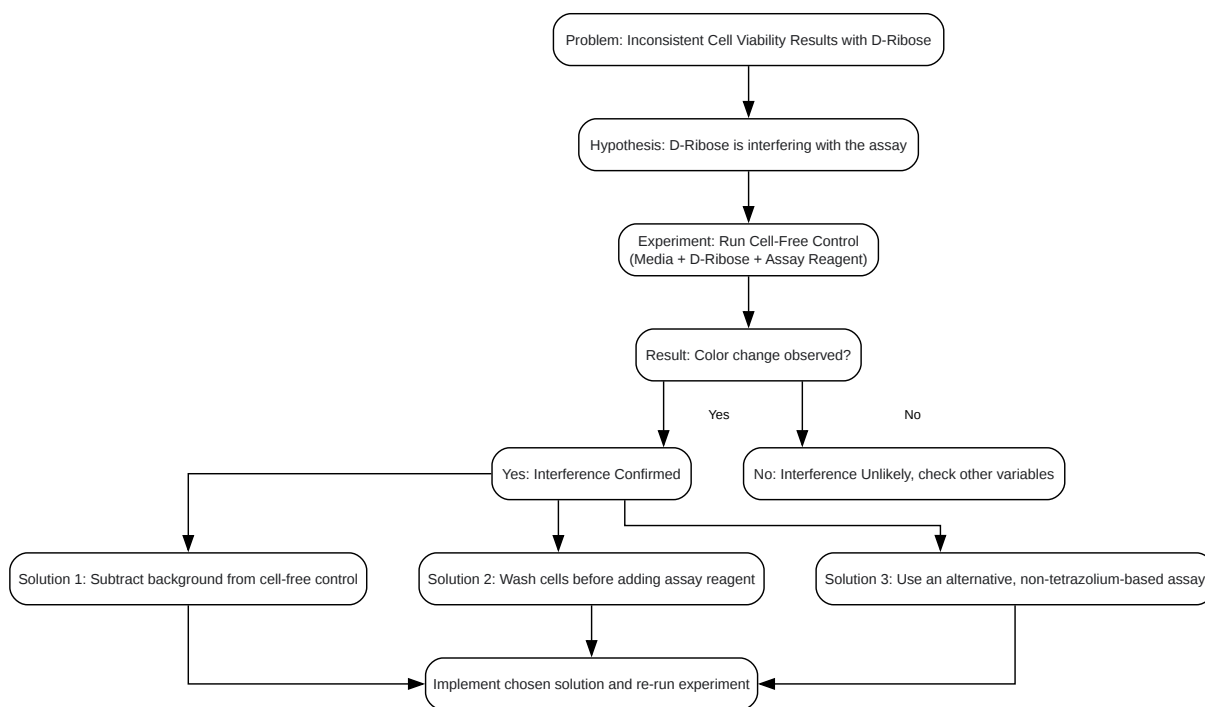
This section addresses specific issues you may encounter when working with **D-Ribose**.

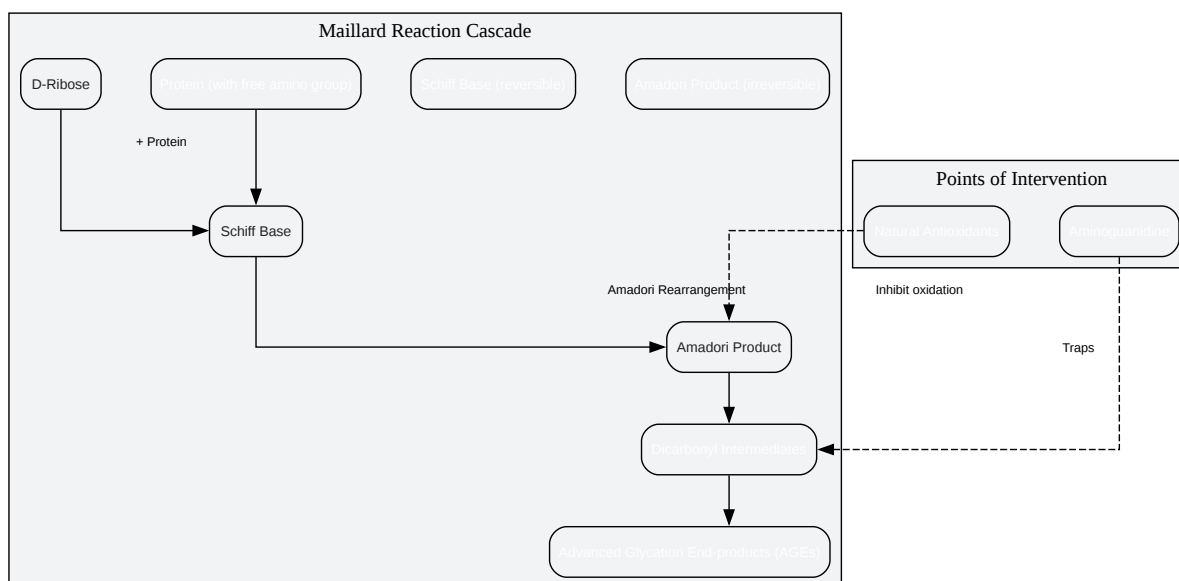
### Q1: I'm observing unexpected protein aggregation and browning in my sample after adding **D-Ribose**. What is happening and how can I prevent it?

A1: The observed protein aggregation and browning are likely due to the Maillard reaction and the formation of Advanced Glycation End-products (AGEs). **D-Ribose** is a highly reactive reducing sugar that can non-enzymatically react with primary amino groups on proteins, leading to cross-linking, aggregation, and the formation of colored products.<sup>[1][2]</sup>

Troubleshooting Workflow:







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## References

- 1. Rates of decomposition of ribose and other sugars: implications for chemical evolution - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Gold Nanoparticle-Bioconjugated Aminoguanidine Inhibits Glycation Reaction: An In Vivo Study in a Diabetic Animal Model - PMC [pmc.ncbi.nlm.nih.gov]
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